

Essential Safety and Logistical Information for Handling Octyl Butyrate

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Compound of Interest

Compound Name: Octyl butyrate

Cat. No.: B087054

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This document provides comprehensive, step-by-step guidance for the safe use of **Octyl butyrate**, covering personal protective equipment (PPE), handling procedures, and disposal plans.

Physical and Chemical Safety Data

A clear understanding of a chemical's properties is the foundation of its safe handling. The following table summarizes key quantitative data for **Octyl butyrate**.

Property	Value
CAS Number	110-39-4
Molecular Formula	C ₁₂ H ₂₄ O ₂
Molecular Weight	200.32 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	224 °C / 435.2 °F[1]
Flash Point	> 93.3 °C (> 200.0 °F) (Closed Cup)[2]
Density	0.862 g/mL at 25 °C[3]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.[4]

Personal Protective Equipment (PPE)

The consistent and correct use of PPE is the most critical line of defense against chemical exposure.

- **Eye and Face Protection:** Chemical safety goggles are mandatory to protect against splashes.^[5] For procedures with a higher risk of splashing, a face shield should also be worn.
- **Skin Protection:**
 - **Gloves:** Wear compatible chemical-resistant gloves.^[5] Butyl rubber gloves are recommended for handling esters. Nitrile gloves can also be used but may offer less resistance to prolonged contact.^[6] Always inspect gloves for any signs of degradation before use and replace them immediately if they become contaminated.
 - **Lab Coat:** A standard laboratory coat should be worn to protect street clothing. For tasks with a higher splash potential, a chemical-resistant apron over the lab coat is advised.
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not typically required.^[7] However, if vapors or aerosols are generated, a NIOSH-approved respirator should be used.^[8]

Experimental Protocol: Safe Handling of Octyl Butyrate

Adherence to a standardized protocol minimizes risks and ensures procedural consistency.

1. Preparation:

- Ensure a safety data sheet (SDS) for **Octyl butyrate** is readily accessible.
- Verify that a functioning eyewash station and safety shower are unobstructed and within a 10-second travel distance.
- Work in a well-ventilated area, preferably within a chemical fume hood, especially when heating or agitating the substance.^[1]
- Assemble all necessary equipment and materials before handling the chemical.

2. Handling:

- Don the appropriate PPE as outlined above.
- When transferring **Octyl butyrate**, do so carefully to avoid splashing. Use a funnel for transfers into containers with narrow openings.
- Keep containers of **Octyl butyrate** closed when not in use to minimize the release of vapors.
[1]
- Avoid direct contact with the skin, eyes, and clothing.[1]
- Ground and bond containers and receiving equipment when transferring large quantities to prevent static discharge.[9]

3. In Case of a Spill:

- For small spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth.[2]
- Place the absorbent material into a suitable, labeled container for disposal.[2]
- Clean the spill area thoroughly.
- For large spills, evacuate the area and follow your institution's emergency procedures.

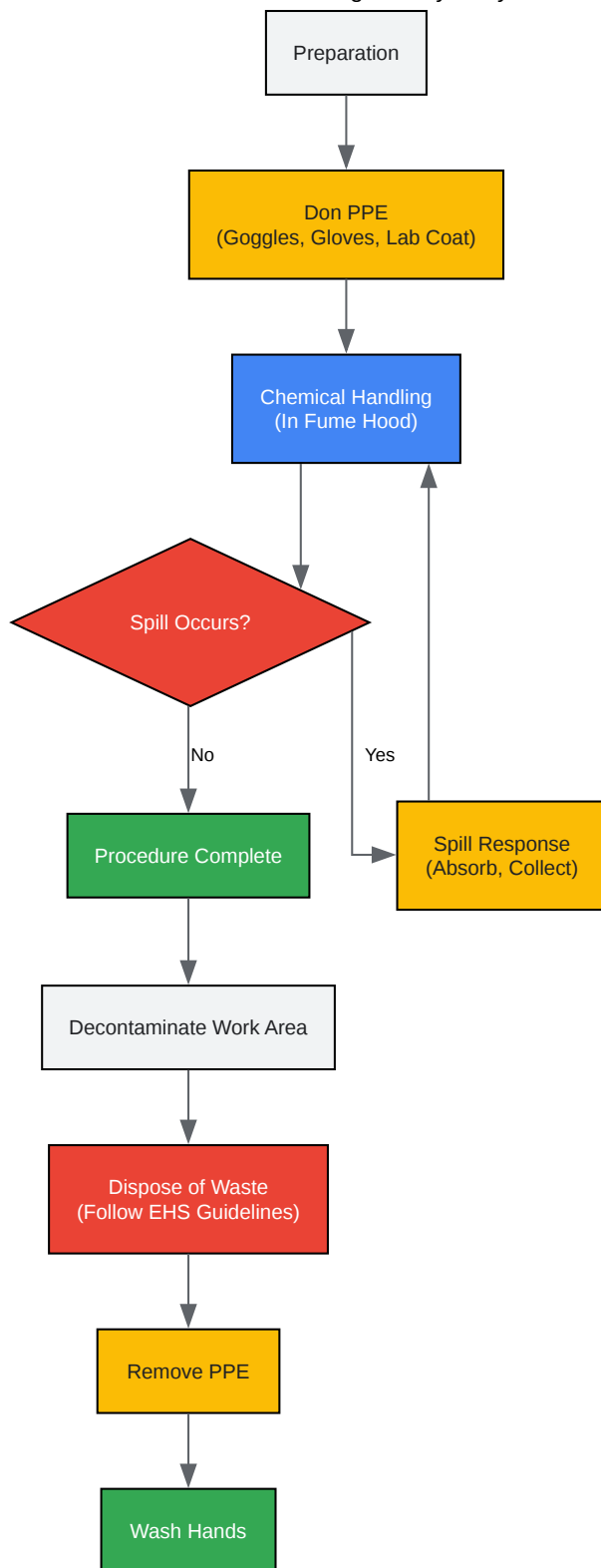
Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect waste **Octyl butyrate** and any contaminated materials (e.g., absorbent pads, gloves) in a clearly labeled, sealed container.
- **Waste Characterization:** Although **Octyl butyrate** is not classified as a hazardous substance by OSHA, it should be treated as chemical waste.[1]
- **Disposal Method:** Dispose of the waste in accordance with all federal, state, and local environmental regulations.[5] Contact your institution's environmental health and safety (EHS) department for specific disposal procedures. Do not pour **Octyl butyrate** down the drain.

Workflow for Safe Handling of Octyl Butyrate

Workflow for Safe Handling of Octyl Butyrate

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